

Tributylmethylammonium Chloride: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tributylmethylammonium chloride (TMBAC), a quaternary ammonium compound, sees application in various industrial and research settings.[1] Understanding its safety profile and potential hazards is paramount for ensuring the well-being of laboratory and manufacturing personnel. This technical guide provides an in-depth overview of the safety, hazards, and toxicological properties of **tributylmethylammonium chloride**, with a focus on data relevant to researchers and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **tributylmethylammonium chloride** is presented in Table 1. This data is essential for understanding its behavior under various experimental and storage conditions.

Table 1: Physicochemical Properties of **Tributylmethylammonium Chloride**

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₃₀ ClN	[1]
Molecular Weight	235.84 g/mol	[1]
CAS Number	56375-79-2	[1]
Appearance	Crystals or colorless to orange viscous liquid	[2]
Melting Point	95-99 °C	[1]
Boiling Point	152 °C	[2]
Density	0.964 g/mL at 25 °C	[2]
Vapor Pressure	7.9 mmHg at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.4682	[2]

Hazard Identification and Classification

Tributylmethylammonium chloride is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in Table 2.

Table 2: GHS Hazard Classification for **Tributylmethylammonium Chloride**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[3]
Skin Irritation	Category 2	H315: Causes skin irritation	[3]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation	[3]
Hazardous to the aquatic environment, long-term hazard	Chronic 2	H411: Toxic to aquatic life with long lasting effects	[3]

Toxicological Profile

The toxicological data for **tributylmethylammonium chloride** indicates potential for harm upon acute exposure. A summary of available quantitative toxicological data is provided in Table 3.

Table 3: Acute Toxicity Data for **Tributylmethylammonium Chloride**

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	933 mg/kg	[4]
LD50	Rabbit	Dermal	>2000 mg/kg	[4]

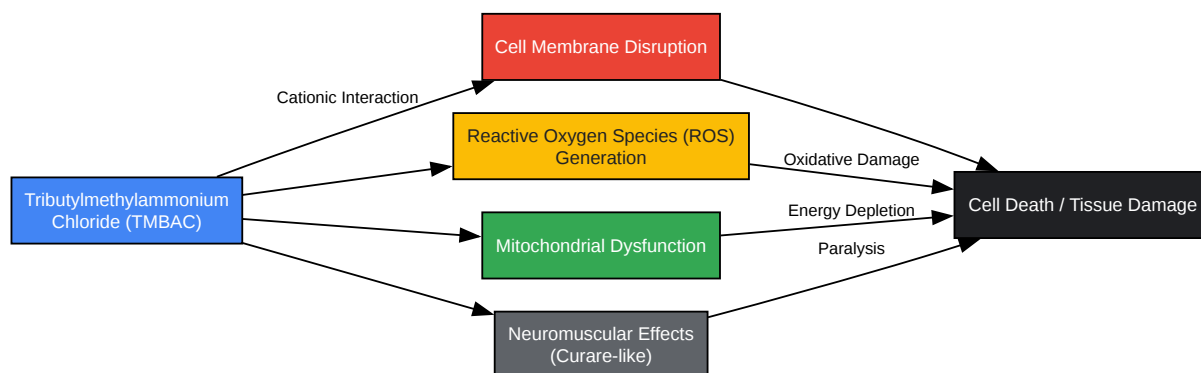
Potential Mechanisms of Toxicity

While specific signaling pathways for **tributylmethylammonium chloride** are not extensively elucidated in the literature, the toxicity of quaternary ammonium compounds (QACs) is generally attributed to several key mechanisms:

- **Cell Membrane Disruption:** The cationic nature of QACs allows them to interact with and disrupt the negatively charged cell membranes, leading to increased permeability and potential cell death.[5][6][7]

- Induction of Oxidative Stress: QACs can generate reactive oxygen species (ROS), leading to oxidative stress and subsequent damage to cellular components.[5]
- Mitochondrial Dysfunction: Studies on related compounds suggest that QACs can impair mitochondrial function, affecting cellular energy metabolism.[8][9][10][11][12]
- Curare-like Effects: Some quaternary ammonium compounds have been noted to have curare-like depolarizing properties, potentially leading to neuromuscular effects.[13]

A diagram illustrating these potential toxicity pathways is provided below.



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Caption: Potential toxicity pathways of **tributylmethylammonium chloride**.

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the interpretation and replication of safety data. The following sections outline the protocols for acute oral and dermal toxicity, as well as skin and eye irritation studies, based on standardized guidelines.

Acute Oral Toxicity - Rat

- Test Guideline: OECD Guideline 423 (Acute Toxic Class Method).[14][15]
- Species: Wistar or Sprague-Dawley rats.[14][15]

- Animal Housing: Animals are housed in controlled conditions with a 12-hour light/dark cycle and access to standard diet and water ad libitum, except for a fasting period before dosing.
[14]
- Dosing Procedure:
 - Animals are fasted for at least 16 hours prior to administration of the test substance.[14]
 - The test substance is administered as a single oral dose by gavage.[14]
 - A starting dose (e.g., 300 mg/kg) is administered to a group of 3 female animals.[14]
 - Based on the outcome (mortality or survival), the dose for the next group of animals is adjusted up or down.[14]
- Observations:
 - Animals are observed for clinical signs of toxicity and mortality several times on the day of administration and at least once daily for 14 days.[14]
 - Body weight is recorded shortly before administration and weekly thereafter.[14]
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.[14]

Acute Dermal Toxicity - Rabbit

- Test Guideline: OECD Guideline 402.
- Species: New Zealand White rabbits.
- Preparation of Animals:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal/flank area of the animals.[13]
 - Only animals with healthy, intact skin are used.[13]
- Dosing Procedure:

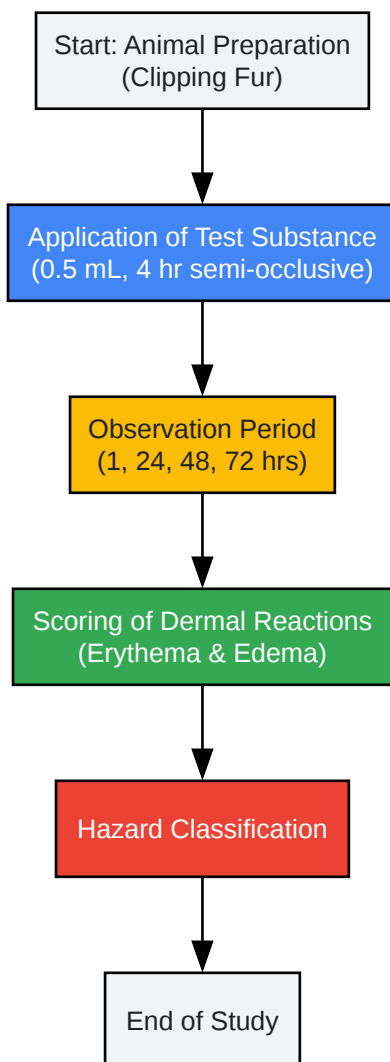
- The test substance is applied uniformly to the clipped skin at a dose of 2000 mg/kg body weight.
- The application site is covered with a porous gauze patch and secured with non-irritating tape for 24 hours (semi-occlusive dressing).[13]
- A collar is fitted to prevent ingestion of the test substance.[13]
- Observations:
 - Animals are observed for signs of toxicity and mortality immediately after dosing, at 30 minutes, 1, 2, and 4 hours, and then daily for 14 days.[13]
 - The application site is examined for signs of dermal irritation.[13]
 - Body weight is recorded on days 0, 7, and 14.[13]
- Pathology: All animals are euthanized at the end of the study and subjected to a gross necropsy.[13]

Skin Irritation - Rabbit

- Test Guideline: OECD Guideline 404.[8]
- Species: New Zealand White rabbits.[8]
- Preparation of Animals: The fur is clipped from the dorsal area 24 hours before the test.
- Dosing Procedure:
 - 0.5 mL of the test substance is applied to a small area of the clipped skin.[8]
 - The application site is covered with a gauze patch (semi-occlusive application) for 4 hours. [8]
- Observations:
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[8]

- Dermal reactions are scored according to a standardized grading system.[8]

A workflow for a typical in vivo skin irritation test is depicted below.



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Caption: Workflow for an in vivo skin irritation study.

Eye Irritation

Due to ethical considerations, in vitro methods are now widely used to assess eye irritation potential.

- Test Guideline: OECD Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) Test Method).[16]
- Test System: A three-dimensional reconstructed human cornea-like epithelial tissue model. [16]
- Procedure:
 - The test substance is applied topically to the surface of the RhCE tissue.[17]
 - After a defined exposure period, the tissue is rinsed.
 - Cell viability is measured using a quantitative assay (e.g., MTT assay).[18]
- Classification: The reduction in cell viability compared to negative controls is used to classify the substance's eye irritation potential.[16]

Handling and Safety Precautions

Given the hazardous properties of **tributylmethylammonium chloride**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[3]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[3]
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol generation, use a NIOSH-approved respirator.[4]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]

Handling and Storage

- Avoid contact with skin and eyes.[8]

- Do not breathe dust, fumes, or vapors.[5]
- Keep container tightly closed in a dry and well-ventilated place.[8]
- Store away from incompatible materials such as strong oxidizing agents.[4]

First Aid Measures

In case of exposure, immediate action is crucial.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[8]
- After Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention.[8]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[5]
- After Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[8]

Environmental Hazards

Tributylmethylammonium chloride is classified as toxic to aquatic life with long-lasting effects.[3] Therefore, it is imperative to prevent its release into the environment. All waste materials should be disposed of in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

Conclusion

Tributylmethylammonium chloride is a hazardous chemical that requires careful handling and adherence to stringent safety protocols. It is harmful in contact with skin, causes serious eye and skin irritation, and is toxic to aquatic life. The primary mechanisms of its toxicity are believed to involve cell membrane disruption, oxidative stress, and mitochondrial dysfunction. Researchers and professionals working with this compound must be fully aware of its potential hazards and take all necessary precautions to minimize exposure and protect themselves and the environment.

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References

- 1. innospk.com [innospk.com]
- 2. Tributylmethylammonium chloride 75wt. water 56375-79-2 [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. Frontiers | Organotin in Neuronal Damage, Brain Function, and Behavior: A Short Review [frontiersin.org]
- 5. Quaternary Ammonium Compound Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Alteration of Cell Membrane Permeability by Cetyltrimethylammonium Chloride Induces Cell Death in Clinically Important Candida Species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Effect of tributyltin on trout blood cells: changes in mitochondrial morphology and functionality - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Tributyltin interacts with mitochondria and induces cytochrome c release - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Tributyltin interacts with mitochondria and induces cytochrome c release - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Mitochondrial Dysfunctions May Be One of the Major Causative Factors Underlying Detrimental Effects of Benzalkonium Chloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Quaternary ammonium (PIM G022) [inchem.org]
- 14. researchgate.net [researchgate.net]
- 15. Genotoxic effects of glycidyltrimethylammonium chloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Effects of tri-n-butyltin chloride on energy metabolism, macromolecular synthesis, precursor uptake and cyclic AMP production in isolated rat thymocytes - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 17. C-Phycocyanin protects against acute tributyltin chloride neurotoxicity by modulating glial cell activity along with its anti-oxidant and anti-inflammatory property: A comparative efficacy evaluation with N-acetyl cysteine in adult rat brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. The effect of reagents that increase membrane fluidity on the activity of 3-hydroxyl-3-methyl glutaryl coenzyme A reductase in the CHO-K1 cell - PubMed [pubmed.ncbi.nlm.nih.gov]
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